

Cilobradine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cilobradine hydrochloride*

Cat. No.: *B15613464*

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Abstract

Cilobradine hydrochloride is a potent and selective blocker of Hyperpolarization-activated Cyclic Nucleotide-gated (HCN) channels, which are crucial for regulating cardiac pacemaker activity and neuronal excitability. This document provides a comprehensive technical overview of **Cilobradine hydrochloride**, including its chemical properties, mechanism of action, and relevant experimental data. Detailed protocols for key experimental techniques and visualizations of its signaling pathway and experimental workflows are presented to support further research and drug development efforts.

Chemical and Physical Properties

Cilobradine hydrochloride, also known as DK-AH 269, is a benzazepinone derivative.^[1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	186097-54-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₈ H ₃₉ ClN ₂ O ₅	[3] [5]
Molecular Weight	519.07 g/mol	[1] [3]
Synonyms	DK-AH 269	[3] [5]
Appearance	White to off-white solid powder	[5]
Solubility	Soluble in DMSO	[5]

Mechanism of Action

Cilobradine hydrochloride is a selective blocker of HCN channels, which are responsible for the pacemaker current (I_f or I_h) in cardiac sinoatrial node cells and various neurons.[\[6\]](#)[\[2\]](#) This current plays a critical role in initiating the diastolic depolarization phase of the action potential in pacemaker cells, thereby controlling the heart rate. In neurons, the I_h current is involved in setting the resting membrane potential and regulating neuronal excitability.

The primary mechanism of action of Cilobradine involves the blockade of the HCN channel pore from the intracellular side. This interaction is use-dependent, meaning the degree of blockade increases with the frequency of channel opening. Cilobradine reduces the amplitude of the I_f/I_h current in a dose-dependent manner without significantly altering the voltage dependence or kinetics of channel activation. By inhibiting this current, Cilobradine slows the rate of diastolic depolarization, leading to a reduction in heart rate.

Quantitative Data

The inhibitory potency of **Cilobradine hydrochloride** has been characterized in various experimental systems. The following tables summarize key quantitative data.

Table 1: In Vitro Inhibitory Potency

Parameter	Value	Cell Type/Preparation	Reference
IC ₅₀ (HCN channels)	0.62 μ M	Mouse sinoatrial node cells	
IC ₅₀ (I _h)	3.38 μ M	Pituitary tumor (GH ₃) cells	
IC ₅₀ (hHCN4)	0.5 μ M	CHO cells expressing hHCN4	

Table 2: In Vivo Efficacy

Parameter	Value	Species	Effect	Reference
ED ₅₀	1.2 mg/kg	Mice	Heart rate reduction	

Experimental Protocols

Whole-Cell Patch-Clamp Recording of HCN Channels

This protocol is designed to measure the effect of Cilobradine on HCN channel currents (I_h) in isolated cells.

Materials:

- External Solution (in mM): 140 NaCl, 5.4 KCl, 1.8 CaCl₂, 0.8 MgCl₂, 5.5 glucose, 5 HEPES; pH adjusted to 7.4 with NaOH.
- Internal Solution (in mM): 130 K-aspartate, 10 NaCl, 2 Mg-ATP, 0.3 Na-GTP, 10 HEPES, 10 EGTA; pH adjusted to 7.2 with KOH.
- Cilobradine hydrochloride** stock solution (in DMSO or water).
- Patch-clamp rig with amplifier, micromanipulator, and data acquisition system.
- Borosilicate glass capillaries for pipette fabrication.

Procedure:

- Prepare isolated cells (e.g., primary cardiomyocytes, cultured neurons, or transfected cell lines expressing specific HCN isoforms) and plate them on coverslips in a recording chamber.
- Continuously perfuse the recording chamber with the external solution.
- Pull patch pipettes from borosilicate glass capillaries to a resistance of 2-5 MΩ when filled with the internal solution.
- Approach a target cell with the patch pipette and form a giga-ohm seal ($>1\text{ G}\Omega$) on the cell membrane.
- Rupture the membrane patch to achieve the whole-cell configuration.
- Clamp the cell membrane potential at a holding potential where HCN channels are closed (e.g., -40 mV).
- To elicit I_h , apply hyperpolarizing voltage steps (e.g., from -50 mV to -140 mV in 10 mV increments for 2-4 seconds).
- Record the resulting currents. The slowly activating inward current is I_h .
- After obtaining a stable baseline recording, perfuse the chamber with the external solution containing the desired concentration of **Cilobradine hydrochloride**.
- Repeat the voltage-clamp protocol to record I_h in the presence of the compound.
- Wash out the compound with the external solution and record the recovery of the current.
- Analyze the data to determine the effect of Cilobradine on the amplitude and kinetics of I_h .

Two-Microelectrode Voltage-Clamp (TEVC) in *Xenopus* Oocytes

This protocol is suitable for studying the effects of Cilobradine on specific HCN channel isoforms expressed in *Xenopus* oocytes.

Materials:

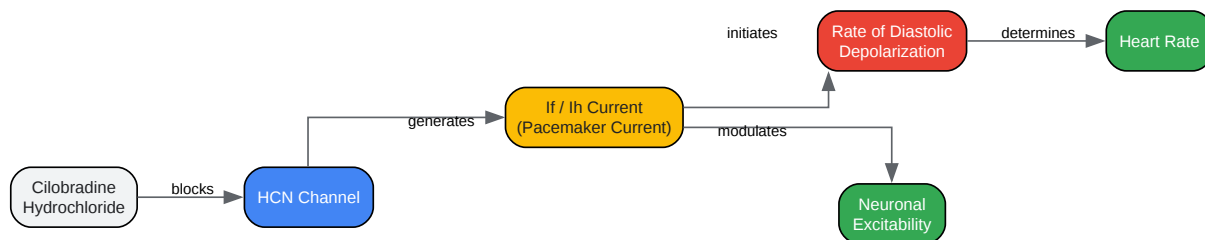
- *Xenopus laevis* oocytes.
- cRNA of the desired HCN channel isoform.
- ND96 Solution (in mM): 96 NaCl, 2 KCl, 1.8 CaCl₂, 1 MgCl₂, 5 HEPES; pH 7.5.
- TEVC setup with two microelectrodes, amplifier, and data acquisition system.
- Glass capillaries for microelectrode fabrication.
- 3 M KCl for filling microelectrodes.

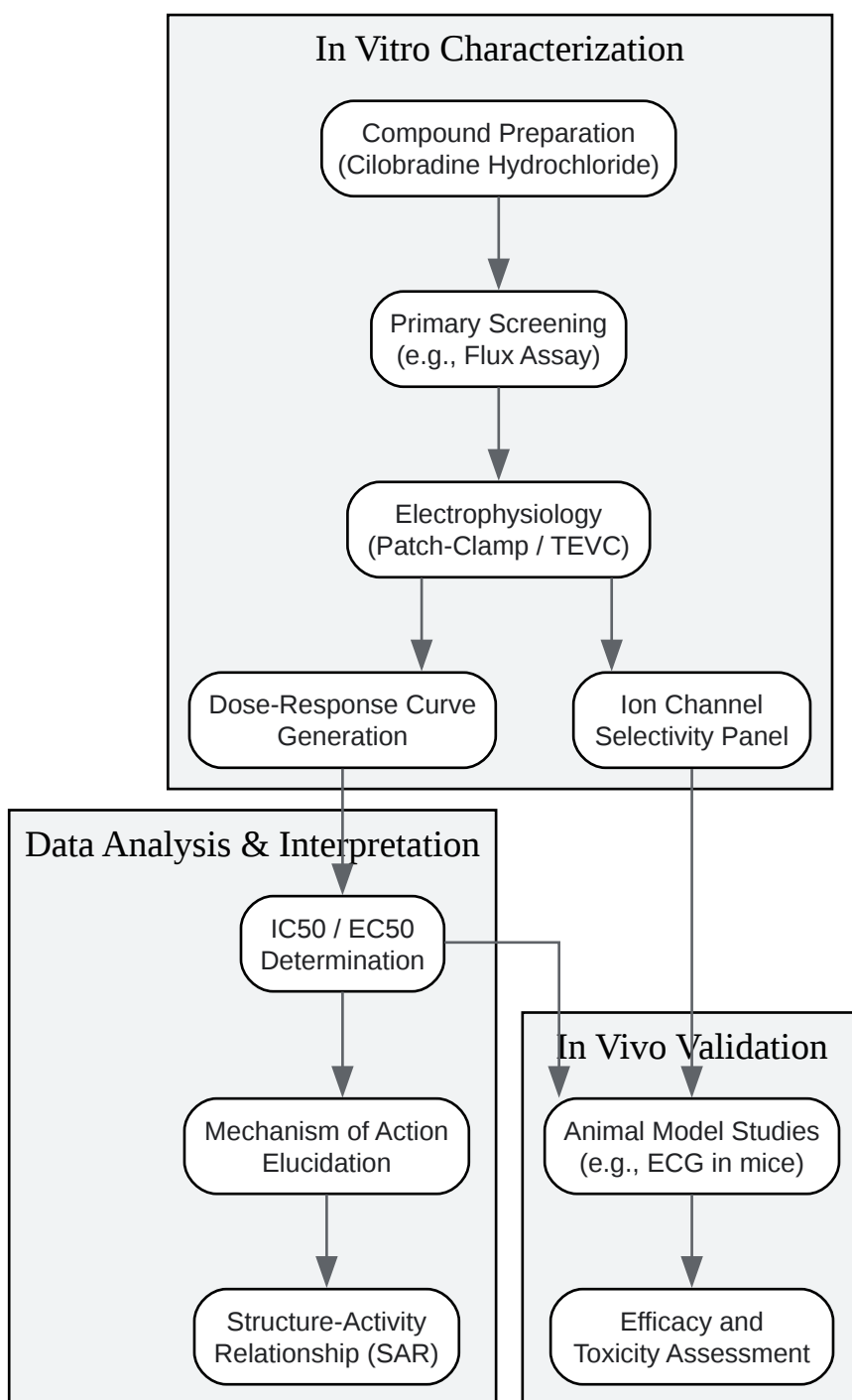
Procedure:

- Inject the cRNA of the target HCN channel isoform into prepared *Xenopus* oocytes.
- Incubate the oocytes for 2-7 days at 16-18°C to allow for channel expression.
- Place an oocyte in the recording chamber and perfuse with ND96 solution.
- Pull two microelectrodes to a resistance of 0.5-2 MΩ and fill them with 3 M KCl.
- Impale the oocyte with both the voltage-sensing and current-injecting electrodes.
- Clamp the oocyte membrane potential at a holding potential of approximately -30 mV.
- Apply hyperpolarizing voltage steps to activate the expressed HCN channels and record the resulting currents.
- Establish a stable baseline recording.
- Perfuse the chamber with ND96 solution containing **Cilobradine hydrochloride**.
- Record the currents in the presence of the compound at various concentrations to generate a dose-response curve.
- Analyze the data to determine the IC₅₀ and other pharmacological parameters.

Visualizations

Signaling Pathway of Cilobradine Action





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